Application Note: Strategic Ring Expansion of Cyclobutane Alcohols

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Compound of Interest	
Compound Name:	*(2,2-Diethoxy-1-methylcyclobutyl)methanol*
Cat. No.:	*B8229799*

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Abstract & Strategic Value

The expansion of cyclobutane rings into cyclopentane systems is a pivotal transformation in the synthesis of complex natural products (e.g., steroids, terpenes) and pharmaceutical scaffolds. This transformation is thermodynamically driven by the release of ring strain (

26.3 kcal/mol for cyclobutane vs.

6.2 kcal/mol for cyclopentane).

This guide details two high-fidelity protocols for ring expansion using alcohol intermediates:

- Semipinacol Rearrangement: Utilizing 1-vinylcyclobutanols to access

  -functionalized cyclopentanones.

- Tiffeneau-Demjanov Rearrangement: A classic homologation of 1-(aminomethyl)cyclobutanols to cyclopentanones.

Mechanistic Foundations

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Both protocols rely on the Wagner-Meerwein rearrangement, where a carbocationic (or incipient cationic) intermediate triggers a 1,2-alkyl shift. The driving force is the relief of angular strain (Baeyer strain) and torsional strain (Pitzer strain).

Comparative Energetics

Parameter	Cyclobutane	Cyclopentane	(Driving Force)
Ring Strain	26.3 kcal/mol	6.2 kcal/mol	-20.1 kcal/mol
C-C-C Bond Angle	88° (puckered)	108° (envelope)	Closer to 109.5° ideal
Torsional Strain	High (eclipsing)	Low (staggered)	Significant relief

Mechanistic Pathway (General)

The following diagram illustrates the generic cationic expansion pathway applicable to both protocols.

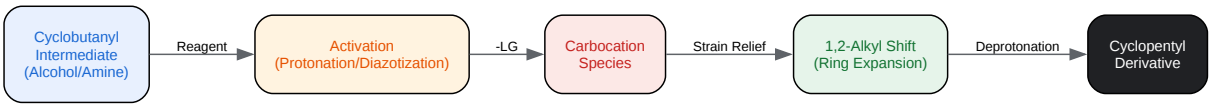

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Figure 1: General Wagner-Meerwein shift mechanism for cyclobutane-to-cyclopentane expansion.

Protocol A: Semipinacol Rearrangement of 1-Vinylcyclobutanols

Application: Synthesis of

-substituted cyclopentanones. Mechanism: Electrophilic activation of the alkene triggers the migration of the cyclobutane C-C bond.

Reagents & Equipment[3]

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- Substrate: 1-Vinylcyclobutanol (Synthesized via Grignard addition of vinylmagnesium bromide to cyclobutanone).
- Electrophile: N-Bromosuccinimide (NBS) or Iodine (

).
- Solvent: Acetonitrile (

) and Water (

) mixture (4:1).
- Quench: Saturated

  (sodium thiosulfate).

Step-by-Step Protocol

- Preparation: Dissolve 1-vinylcyclobutanol (1.0 equiv) in

  (4:1 v/v) to achieve a concentration of 0.1 M. Cool the solution to 0 °C in an ice bath.
- Activation: Add NBS (1.2 equiv) portion-wise over 10 minutes. Note: Protect from light if using NBS/Iodine to prevent radical side reactions.
- Reaction: Stir at 0 °C for 30 minutes, then allow to warm to room temperature (23 °C). Monitor by TLC (typically 1-2 hours).
  - Observation: The reaction proceeds via a bromonium ion intermediate, followed by ring expansion and ketone formation.
- Quench: Quench the reaction with saturated aqueous

  to neutralize excess electrophile.
- Workup: Extract with Ethyl Acetate (

). Wash combined organics with brine, dry over anhydrous

  , and concentrate in vacuo.

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- Purification: Flash column chromatography (Silica gel, Hexanes/EtOAc gradient).
  - Product: 2-(bromomethyl)cyclopentanone.

Critical Control Points[4]

- Migratory Aptitude: In 1-substituted vinylcyclobutanols, the ring bond migrates preferentially over alkyl groups due to ring strain relief.
- Stereochemistry: If the vinyl group is substituted, the expansion is stereospecific (anti-periplanar migration relative to the leaving group).

Protocol B: Tiffeneau-Demjanov Rearrangement

Application: One-carbon homologation of cyclobutanone to cyclopentanone. Mechanism: Diazotization of a

-amino alcohol followed by

expulsion and cationic rearrangement.

Reagents & Equipment[3]

- Substrate: 1-(Aminomethyl)cyclobutanol (prepared from cyclobutanone via cyanohydrin reduction).[1]
- Diazotization Agent: Sodium Nitrite (

).[1]
- Acid: Acetic Acid (

) or dilute

  .
- Temperature: 0 °C is critical to stabilize the diazonium intermediate.

Step-by-Step Protocol

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- Dissolution: Dissolve 1-(aminomethyl)cyclobutanol (1.0 equiv) in 10% aqueous Acetic Acid (approx. 5 mL per mmol substrate).
- Cooling: Cool the reaction mixture to 0 °C using an ice/salt bath.
- Diazotization: Dropwise add a solution of

  (1.2 equiv) in water over 20 minutes.

  - Safety Warning: Evolution of

    gas will occur.[1][2] Ensure adequate venting.
- Rearrangement: Stir at 0 °C for 1 hour, then slowly warm to room temperature and reflux for 30 minutes to ensure complete

  extrusion and rearrangement.
- Workup: Neutralize with saturated

  until pH

  7. Extract with Diethyl Ether (

).[1]
- Purification: Distillation (for volatile ketones) or silica chromatography.[1]

Workflow Visualization

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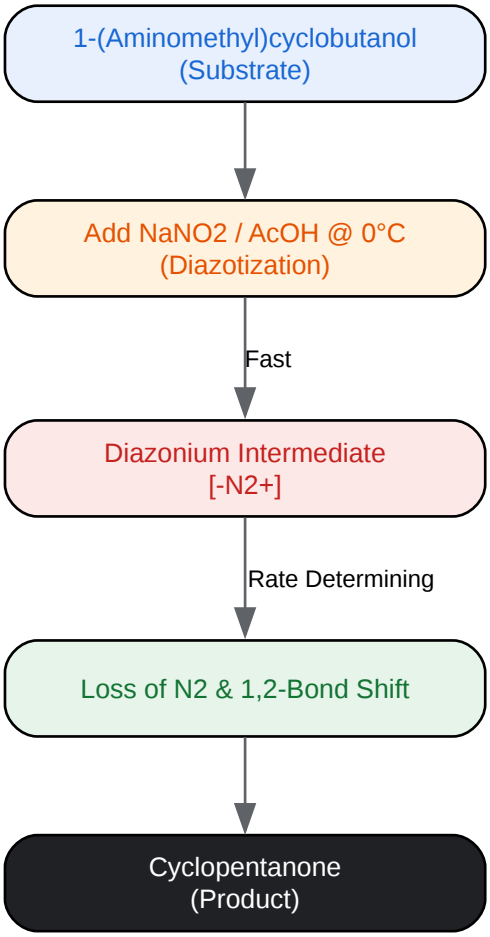

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Figure 2: Tiffeneau-Demjanov protocol workflow.

Troubleshooting & Optimization (Expert Insights)

Common Failure Modes

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Issue	Probable Cause	Corrective Action
No Reaction (Semipinacol)	Poor electrophile activation	Ensure anhydrous conditions if using Lewis Acids ( ); check NBS quality (should be white, not yellow).
Elimination Byproducts	Basic conditions or high temp	Maintain strict temperature control (0 °C). Avoid strong bases during workup of intermediates.
Incomplete Expansion	Premature quenching	Monitor evolution (Tiffeneau); ensure gas evolution ceases before workup.

Stereochemical Considerations

In Semipinacol rearrangements involving chiral substrates (e.g., 1-substituted-vinylcyclobutanols), the reaction generally proceeds with inversion of configuration at the migration terminus if the mechanism is concerted. However, if a discrete carbocation forms (stabilized by polar solvents), racemization may occur.

- Recommendation: Use non-polar solvents (DCM, Toluene) if stereochemical retention is required, though this may slow the reaction rate.

References

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